

In-Depth Technical Guide: Solubility and Handling of 3-Methoxypropionic Acid Sodium Salt

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Compound of Interest

Compound Name:	Propanoic acid, 3-methoxy-, sodium salt
CAS No.:	56637-95-7
Cat. No.:	B13420742

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Executive Summary

3-Methoxypropionic acid sodium salt (CAS: 56637-95-7) is the carboxylate salt of 3-methoxypropionic acid (3-MPA). While the free acid is a liquid miscible with water, the sodium salt is a highly water-soluble, hygroscopic solid often utilized as a specialized buffer component or a synthetic intermediate in drug development. Its structure—combining a polar carboxylate head, a short alkyl chain, and an ether linkage—imparts unique solvation properties that differ from simple aliphatic carboxylates like sodium propionate.

This guide provides a rigorous technical analysis of its solubility profile, thermodynamic behavior, and practical protocols for preparation and handling in a research environment.

Physicochemical Basis of Solubility

Chemical Identity & Structure[2][3]

- IUPAC Name: Sodium 3-methoxypropanoate

- Molecular Formula:
- Molecular Weight: 126.09 g/mol
- pKa (Free Acid): ~4.29 (Predicted) [1][2][3]
- Physical State: White to off-white hygroscopic powder (solid state); clear, colorless solution (aqueous).

Solvation Mechanism

The high solubility of 3-methoxypropionic acid sodium salt exceeds that of many homologous esters (e.g., methyl 3-methoxypropionate, solubility ~428 g/L [3]) due to the ionic dissociation of the sodium carboxylate group.

Upon dissolution, the compound dissociates into

and the 3-methoxypropionate anion. The anion is stabilized by a dual-mode hydration shell:

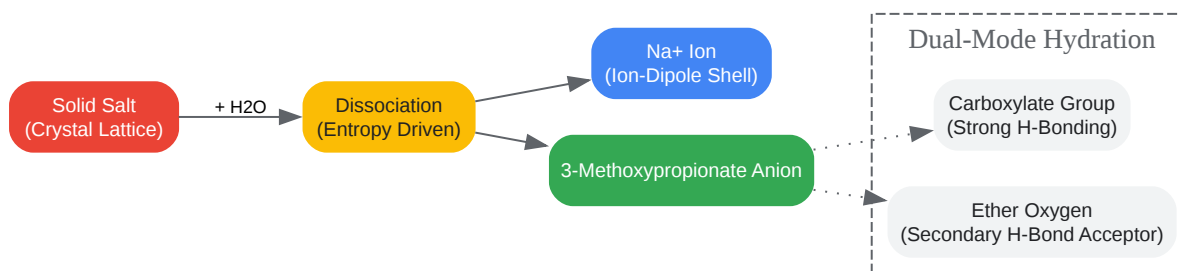
- Ionic Solvation: Strong ion-dipole interactions at the carboxylate terminus ().

- Hydrogen Bonding: The ether oxygen () at the

-position acts as a hydrogen bond acceptor, disrupting the hydrophobic hydration structure typically seen around alkyl chains. This "hydrophilic interruption" significantly increases solubility compared to sodium butyrate.

Visualization of Solvation

The following diagram illustrates the dual-mode solvation that facilitates high solubility.



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Figure 1: Dissociation and dual-mode hydration mechanism of sodium 3-methoxypropionate.

Solubility Profile and Thermodynamics

Estimated Saturation Limits

While specific gravimetric data for the sodium salt is rarely published in standard compendia, its solubility behavior can be extrapolated from structural analogs:

- Sodium Propionate: ~1000 g/L at 20°C.
- Sodium Methoxyacetate: Highly soluble (hygroscopic).
- 3-Methoxypropionic Acid Sodium Salt (Inferred): >1000 g/L (> 7.9 M) at 25°C.

Technical Insight: The presence of the ether oxygen generally lowers the lattice energy of the crystal compared to pure alkyl chains, potentially increasing solubility further. Solutions can become extremely viscous at concentrations approaching saturation (syrup-like consistency).

pH Dependence

The solubility of the salt is pH-independent above pH 5.5. Below pH 5.3 (approaching the pKa of ~4.29), the equilibrium shifts toward the free acid.

- pH > 5.5: Exists as fully dissociated salt (Maximal Solubility).
- pH < 3.0: Predominantly free acid (Liquid, miscible but partition coefficient changes).

Experimental Protocols

Since commercial availability of the high-purity salt can be intermittent, many labs prepare it in situ or determine the solubility of a synthesized batch.

Protocol A: In-Situ Preparation of 4.0 M Stock Solution

Objective: Generate a precise, high-concentration stock solution from the readily available free acid (CAS 2544-06-1).

Reagents:

- 3-Methoxypropionic acid (Liquid, >98% purity).[4]
- Sodium Hydroxide (NaOH) pellets or 10 M solution.
- Milli-Q Water.

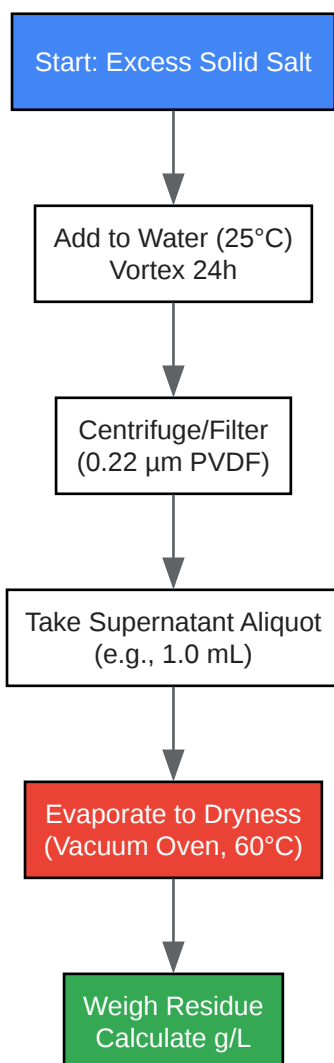
Workflow:

- Calculation: To prepare 100 mL of 4.0 M solution, you need 0.4 mol of salt.
 - Mass of Acid =
.
 - Moles of NaOH =
(equimolar).
- Dissolution: Place 41.64 g of 3-methoxypropionic acid in a beaker on an ice bath (neutralization is exothermic).
- Neutralization: Slowly add 40 mL of 10 M NaOH while stirring. Monitor temperature to keep
.
- pH Adjustment: Check pH. It should be neutral (~7.0–8.0). If acidic, add dropwise NaOH. If basic, add dropwise 3-MPA.

- Final Volume: Transfer to a volumetric flask and dilute to 100 mL with water.

Protocol B: Gravimetric Determination of Saturation Solubility

Objective: Determine the exact solubility limit for a specific lot of solid salt.



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Figure 2: Workflow for gravimetric solubility determination.

Steps:

- Add excess sodium 3-methoxypropionate to 5 mL of degassed water in a sealed vial.

- Agitate at 25°C for 24 hours to ensure equilibrium.
- Centrifuge at 10,000 x g for 10 minutes.
- Filter supernatant through a pre-wetted 0.22 µm PVDF filter (avoid nylon, which may bind organics).
- Pipette exactly 1.0 mL of filtrate into a pre-weighed crucible.
- Dry in a vacuum oven at 60°C until constant weight is achieved (approx. 12-24h).
- Calculation:

Applications in R&D

Buffer Systems

With a pKa of ~4.29, 3-methoxypropionate is an excellent buffering agent for the pH 3.3 – 5.3 range. It offers an advantage over acetate (pKa 4.76) when a slightly more acidic environment is required without using stronger acids like formate.

- Use Case: Mobile phase additive in HPLC for separating basic drugs (suppresses silanol activity via sodium ions and buffers pH).

Synthetic Intermediate

The salt serves as a nucleophile in substitution reactions. Its high solubility allows for high-concentration aqueous reactions, adhering to Green Chemistry principles by reducing organic solvent use.

Hygroscopicity Management

Critical Warning: The solid salt is hygroscopic.

- Storage: Store in a desiccator or tightly sealed container under argon.

- Handling: Weigh quickly in a low-humidity environment. If the solid clumps, it has likely absorbed water; for critical stoichiometry, determine the water content via Karl Fischer titration before use.

Data Summary Table

Property	Value / Characteristic	Source
Solubility (Water)	Highly Soluble (>1000 g/L estimated)	Inferred [1, 3]
Solubility (Ethanol)	Soluble	[3]
pKa (Acid)	4.29 ± 0.10	[1, 2]
Buffering Range	pH 3.3 – 5.3	Calculated
Hygroscopicity	High (Deliquescent potential)	[3]
Stability	Stable in aqueous solution; avoid strong oxidizers	[4]

References

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